

An In-depth Technical Guide to 4-Methyl-5-nonanone

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Compound of Interest

Compound Name: 4-Methyl-5-nonanone

Cat. No.: B7856768

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CAS Number: 35900-26-6

This technical guide provides a comprehensive overview of **4-Methyl-5-nonanone**, a significant semiochemical. The information is intended for researchers, scientists, and professionals in drug development and chemical ecology.

Chemical and Physical Properties

4-Methyl-5-nonanone, also known as ferrugineone, is a branched-chain ketone. It is a colorless to pale yellow liquid.^[1] The following tables summarize its key chemical and physical properties.

Table 1: General Chemical Properties

Property	Value	Source(s)
CAS Number	35900-26-6	[2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₁₀ H ₂₀ O	[1] [2] [6] [7] [8]
Molecular Weight	156.27 g/mol	[1] [6] [8] [9]
IUPAC Name	4-methylnonan-5-one	[6]
Canonical SMILES	<chem>CCCCC(=O)C(C)CCC</chem>	[6]
InChI	InChI=1S/C10H20O/c1-4-6-8-10(11)9(3)7-5-2/h9H,4-8H2,1-3H3	[6]
InChIKey	CGHJMKONNFWXHO-UHFFFAOYSA-N	[5] [7]

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	189 - 190 °C	[10]
Melting Point	Not available	[10]
Density	0.82 g/cm ³	
Flash Point	65 °C (149 °F)	
Water Solubility	0.58 g/L at 25 °C (very slightly soluble)	[1]
Solubility in other solvents	Soluble in chloroform, slightly soluble in DMSO	[1]
Vapor Pressure	Not available	[10]
logP (Octanol/Water Partition Coefficient)	3.1819	[11]
Refractive Index	1.428	

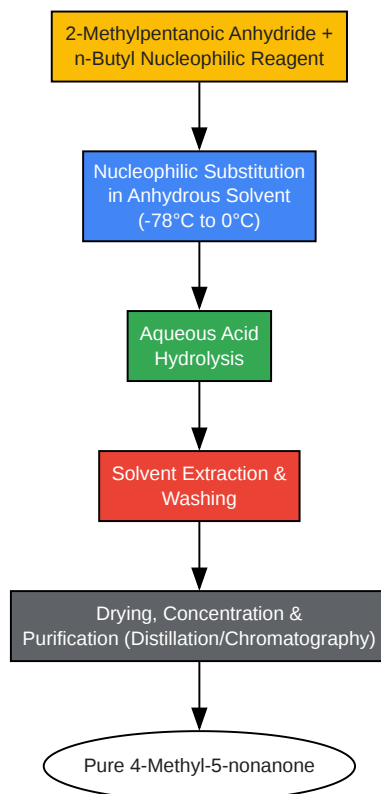
Biological Significance: A Key Pheromone

4-Methyl-5-nonanone is a crucial component of the male-produced aggregation pheromone of the red palm weevil (*Rhynchophorus ferrugineus*), a devastating pest of palm trees worldwide. [12][13] It acts in synergy with the major component, (4*RS*, 5*RS*)-4-methylnonan-5-ol (ferrugineol). [12][13] The typical ratio of ferrugineol to ferrugineone in commercial lures is 9:1. [13] The presence of **4-methyl-5-nonanone** is essential for the full biological activity of the pheromone blend, significantly increasing the number of weevils captured in trapping systems. [13]

The detection of these pheromone components is mediated by specific olfactory receptors in the weevil's antennae. Researchers have identified the first red palm weevil pheromone receptor, RferOR1, which is tuned to both ferrugineol and ferrugineone. [12] This discovery opens avenues for developing novel pest management strategies, such as mating disruption and the creation of highly sensitive biosensors for early pest detection. [12]

Below is a simplified diagram illustrating the pheromone signaling pathway in the red palm weevil.





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References

- 1. Page loading... [wap.guidechem.com]
- 2. EP3670486A1 - Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol - Google Patents [patents.google.com]
- 3. 4-Methyl-5-nonanone (CAS 35900-26-6) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 4. US10882806B2 - Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol - Google Patents [patents.google.com]
- 5. 4-Methyl-5-nonanone [webbook.nist.gov]
- 6. 5-Nonanone, 4-methyl- | C₁₀H₂₀O | CID 520768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Methyl-5-nonanone [webbook.nist.gov]
- 8. scbt.com [scbt.com]
- 9. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 10. fishersci.com [fishersci.com]
- 11. chemscene.com [chemscene.com]
- 12. Pheromone receptor of the globally invasive quarantine pest of the palm tree, the red palm weevil (*Rhynchophorus ferrugineus*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. 4-Methyl-5-nonanone | 35900-26-6 | Benchchem [benchchem.com]
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